

# Synonyms and alternative names for 2-chloroethyl laurate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloroethyl laurate

Cat. No.: B1585014

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An In-Depth Technical Guide to **2-Chloroethyl Laurate**: Nomenclature, Properties, and Synthetic Applications

## Introduction

**2-Chloroethyl laurate** is a fatty acid ester that holds significance as a chemical intermediate in various synthetic applications. For researchers, scientists, and professionals in drug development, a thorough understanding of this compound's identity, properties, and reactivity is crucial for its effective utilization. The presence of a reactive chloroethyl group combined with a long, lipophilic laurate chain imparts unique characteristics that can be exploited in the synthesis of more complex molecules. This guide provides a comprehensive technical overview of **2-chloroethyl laurate**, from its fundamental chemical identity and synonyms to its synthesis and potential applications in advanced scientific research.

## Chemical Identity and Nomenclature

Accurate identification of a chemical compound is the foundation of scientific research. **2-Chloroethyl laurate** is known by several alternative names and identifiers across various chemical databases and publications. Establishing a clear understanding of this nomenclature is essential for exhaustive literature searches and unambiguous communication in a research setting.

Synonyms and Alternative Names:

- 2-Chloroethyl dodecanoate[[1](#)][[2](#)][[3](#)]
- Dodecanoic acid, 2-chloroethyl ester[[1](#)][[2](#)][[3](#)]
- Lauric acid  $\beta$ -chloroethyl ester[[1](#)][[2](#)]
- Lauric acid 2-chloroethyl ester[[4](#)][[5](#)]
- NSC 406536[[4](#)]

**Key Identifiers:**

- CAS Registry Number: 64919-15-9[[1](#)][[2](#)][[4](#)]
- Molecular Formula: C<sub>14</sub>H<sub>27</sub>ClO<sub>2</sub>[[1](#)][[2](#)][[4](#)]
- Molecular Weight: 262.82 g/mol [[1](#)][[4](#)]
- IUPAC Name: 2-chloroethyl dodecanoate[[1](#)]

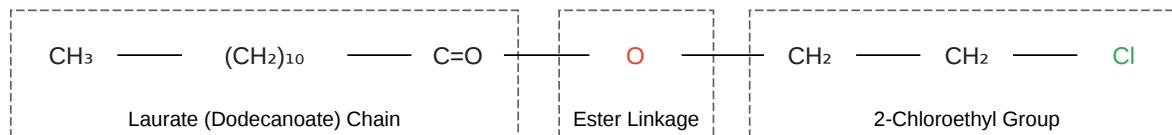


Figure 1: Chemical Structure of 2-Chloroethyl Laurate

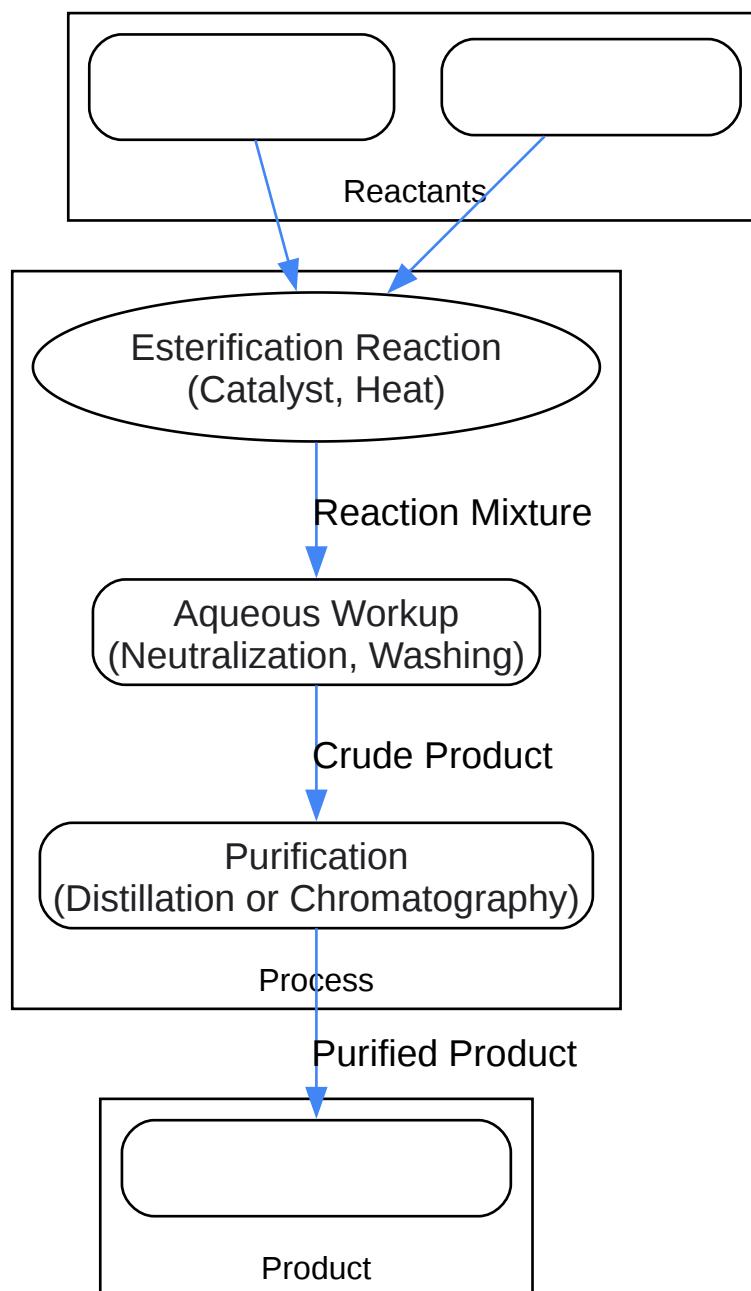


Figure 2: General Synthesis Workflow

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## References

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- To cite this document: BenchChem. [Synonyms and alternative names for 2-chloroethyl laurate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585014#synonyms-and-alternative-names-for-2-chloroethyl-laurate]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)